

In-depth Technical Guide on 5,6-Dibromohexahydro-2-benzofuran-1,3-dione

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Compound of Interest

Compound Name: 5,6-Dibromohexahydro-2-benzofuran-1,3-dione

Cat. No.: B1293882

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document serves as a summary of currently available public information. Significant gaps exist in the scientific literature regarding the detailed experimental protocols, pharmacological activities, and mechanisms of action for **5,6-Dibromohexahydro-2-benzofuran-1,3-dione**.

Introduction

5,6-Dibromohexahydro-2-benzofuran-1,3-dione is a halogenated heterocyclic compound. Its core structure is a hexahydro-2-benzofuran-1,3-dione, which is a saturated bicyclic ether with a dione functional group. The presence of two bromine atoms on the cyclohexane ring at positions 5 and 6 is a key feature of this molecule. While the broader class of benzofuran derivatives has been extensively studied and is known for a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties, specific research on this particular dibrominated derivative is exceptionally limited. This guide aims to consolidate the known information and highlight areas where further research is critically needed.

Physicochemical Properties

The fundamental physicochemical properties of **5,6-Dibromohexahydro-2-benzofuran-1,3-dione** have been reported in various chemical supplier databases. A summary of these properties is presented in Table 1 for easy reference.

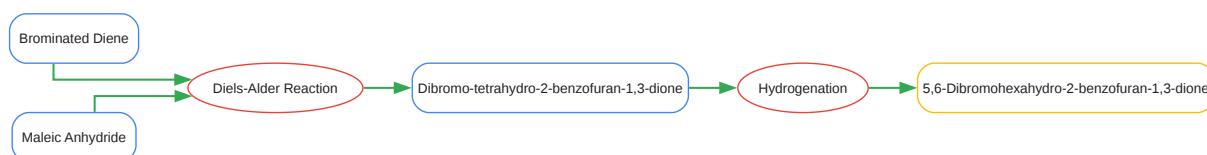
Table 1: Physicochemical Properties of **5,6-Dibromohexahydro-2-benzofuran-1,3-dione**

Property	Value	Reference
CAS Number	23893-84-7	[1] [2]
Molecular Formula	C ₈ H ₈ Br ₂ O ₃	[1] [2]
Molecular Weight	311.96 g/mol	[1] [2]
Density	2.032 g/cm ³	[1]
Boiling Point	408.4 °C at 760 mmHg	[1]
Flash Point	200.8 °C	[1]

Synthesis and Characterization

Detailed experimental protocols for the synthesis of **5,6-Dibromohexahydro-2-benzofuran-1,3-dione** are not readily available in the public domain. However, based on general organic chemistry principles and known reactions for similar structures, a plausible synthetic route could involve the Diels-Alder reaction between a brominated diene and maleic anhydride, followed by hydrogenation.

Hypothetical Synthesis Workflow:



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Caption: A potential synthetic pathway for **5,6-Dibromohexahydro-2-benzofuran-1,3-dione**.

Characterization of the final product would typically involve standard analytical techniques to confirm its structure and purity.

Table 2: Standard Characterization Techniques

Technique	Purpose
Nuclear Magnetic Resonance (NMR)	To determine the chemical structure and connectivity of atoms.
Spectroscopy	
Infrared (IR) Spectroscopy	To identify the functional groups present in the molecule.
Mass Spectrometry (MS)	To determine the molecular weight and elemental composition.
Elemental Analysis	To determine the percentage composition of elements.
X-ray Crystallography	To determine the three-dimensional structure of the molecule in a crystalline state.

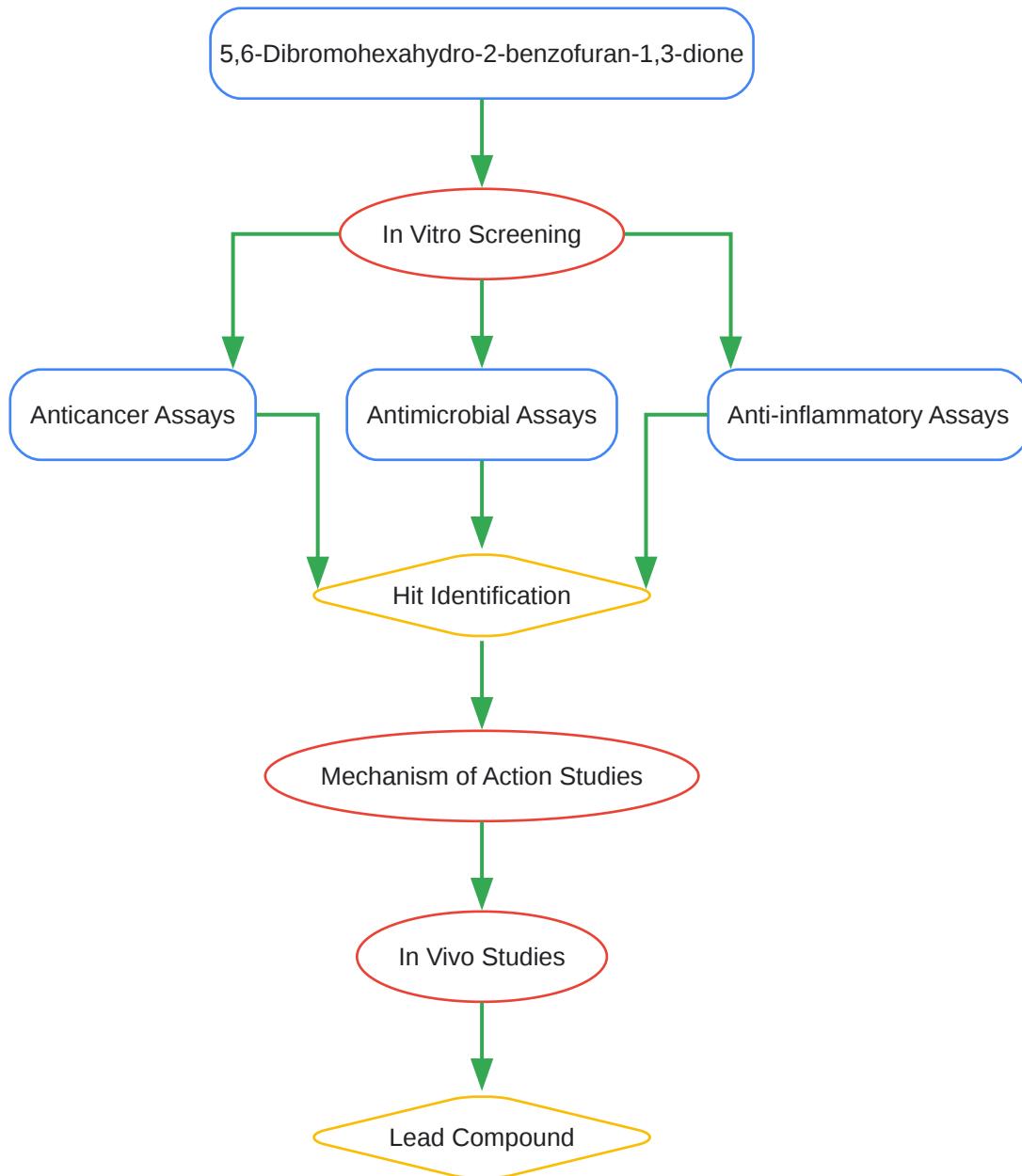
Potential Pharmacological Properties and Biological Activity

There is currently no specific information in the scientific literature regarding the pharmacological properties or biological activity of **5,6-Dibromohexahydro-2-benzofuran-1,3-dione**. However, the benzofuran scaffold is a well-established pharmacophore present in numerous biologically active compounds. It is plausible that this dibrominated derivative could exhibit some of the activities associated with this class of molecules.

Potential Areas of Investigation:

- **Anticancer Activity:** Many benzofuran derivatives have shown potent cytotoxic effects against various cancer cell lines.
- **Antimicrobial Activity:** The benzofuran nucleus is a common feature in compounds with antibacterial and antifungal properties.
- **Anti-inflammatory Activity:** Certain benzofuran derivatives have demonstrated the ability to modulate inflammatory pathways.

Logical Relationship for Investigating Biological Activity:



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Caption: A logical workflow for the biological evaluation of the target compound.

Experimental Protocols

Due to the absence of published research, detailed experimental protocols for **5,6-Dibromohexahydro-2-benzofuran-1,3-dione** are not available. The following are general

protocols that could be adapted for the investigation of this compound.

General Protocol for In Vitro Cytotoxicity Assay (MTT Assay):

- Cell Seeding: Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Compound Treatment: Treat the cells with various concentrations of **5,6-Dibromohexahydro-2-benzofuran-1,3-dione** (e.g., 0.1, 1, 10, 100 μ M) and incubate for 48-72 hours.
- MTT Addition: Add MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the medium and add DMSO to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability and determine the IC₅₀ value.

Conclusion and Future Directions

5,6-Dibromohexahydro-2-benzofuran-1,3-dione is a compound with known basic physical properties but a complete lack of published biological or detailed chemical data. The presence of the benzofuran scaffold and bromine substituents suggests that it could be a candidate for biological screening. Future research should focus on:

- Developing and publishing a reliable synthetic route.
- Thoroughly characterizing the compound using modern analytical techniques.
- Screening for a wide range of biological activities, starting with anticancer and antimicrobial assays.
- If activity is found, elucidating the mechanism of action through further molecular and cellular studies.

The information presented in this guide should serve as a starting point for researchers interested in exploring the properties and potential applications of this understudied molecule.

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References

- 1. 5,6-dibromohexahydro-2-benzofuran-1,3-dione | CAS 23893-84-7 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. chemuniverse.com [chemuniverse.com]
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